

Solubility Profile of 3,4,5-Trichlorophenol: A Technical Guide

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Compound of Interest

Compound Name: **3,4,5-Trichlorophenol**

Cat. No.: **B165643**

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This technical guide provides a comprehensive overview of the solubility of **3,4,5-trichlorophenol** in water and various organic solvents. Understanding the solubility of this compound is critical for a range of applications, including environmental fate assessment, toxicological studies, and in the development of pharmaceutical and agricultural products. This document compiles available quantitative and qualitative data, details standardized experimental protocols for solubility determination, and presents a logical framework for understanding its solubility behavior.

Core Concepts: Physicochemical Properties Influencing Solubility

3,4,5-Trichlorophenol is a chlorinated aromatic compound with a molecular weight of 197.45 g/mol. Its solubility is primarily governed by its molecular structure: a polar hydroxyl (-OH) group attached to a largely nonpolar benzene ring substituted with three chlorine atoms. The presence of the chlorine atoms increases the molecular weight and the overall lipophilicity of the molecule, which is reflected in its octanol-water partition coefficient ($\log K_{ow}$) of 4.01.[1] This high $\log K_{ow}$ value indicates a strong preference for nonpolar environments over aqueous ones, suggesting low water solubility and higher solubility in organic solvents.

Quantitative Solubility Data

Precise quantitative solubility data for **3,4,5-trichlorophenol** in a wide range of organic solvents is not extensively documented in publicly available literature. However, data for its solubility in water and qualitative information for some organic solvents are available. For comparative purposes, a more extensive dataset for the isomeric 2,4,5-trichlorophenol is also presented.

Table 1: Solubility of **3,4,5-Trichlorophenol**

Solvent	Solvent Type	Temperature (°C)	Solubility
Water	Polar Protic	25	0.081 g/L[1]
Ether	Polar aprotic	Not Specified	Soluble[2]
Chloroform	Nonpolar	Not Specified	Slightly soluble (heated)[3]

Table 2: Comparative Solubility of 2,4,5-Trichlorophenol

Solvent	Solvent Type	Temperature (°C)	Solubility (g/100 g solvent)
Acetone	Polar aprotic	25	615
Benzene	Nonpolar	25	163
Carbon Tetrachloride	Nonpolar	25	51
Denatured Alcohol	Polar Protic	25	525
Ether	Polar aprotic	25	525
Methanol	Polar Protic	25	615
Toluene	Nonpolar	25	122
Soybean Oil	Nonpolar	50	79
Liquid Petrolatum	Nonpolar	50	56

Data for 2,4,5-trichlorophenol is provided for context due to the limited availability of quantitative data for the 3,4,5- isomer.

Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reliable and reproducible solubility data. The following protocols are widely accepted for determining the solubility of chemical compounds.

Water Solubility Determination (OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Section 105, describes two primary methods for determining water solubility: the Column Elution Method and the Flask Method. Given the low aqueous solubility of **3,4,5-trichlorophenol**, the Flask Method is generally more appropriate.

Flask Method (Shake-Flask Technique)

- Preparation of a Saturated Solution: An excess amount of solid **3,4,5-trichlorophenol** is added to a flask containing a known volume of distilled or deionized water. The excess solid is necessary to ensure that equilibrium is reached and the solution is saturated.
- Equilibration: The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period to allow for equilibrium to be established. This typically requires 24 to 48 hours of continuous shaking or stirring.
- Phase Separation: After equilibration, the mixture is allowed to stand to permit the undissolved solid to settle. To ensure the complete removal of solid particles, the supernatant is then centrifuged or filtered through a membrane filter that does not interact with the compound.
- Concentration Analysis: The concentration of **3,4,5-trichlorophenol** in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).
- Replicate Analysis: The experiment should be repeated at least in triplicate to ensure the reproducibility of the results.

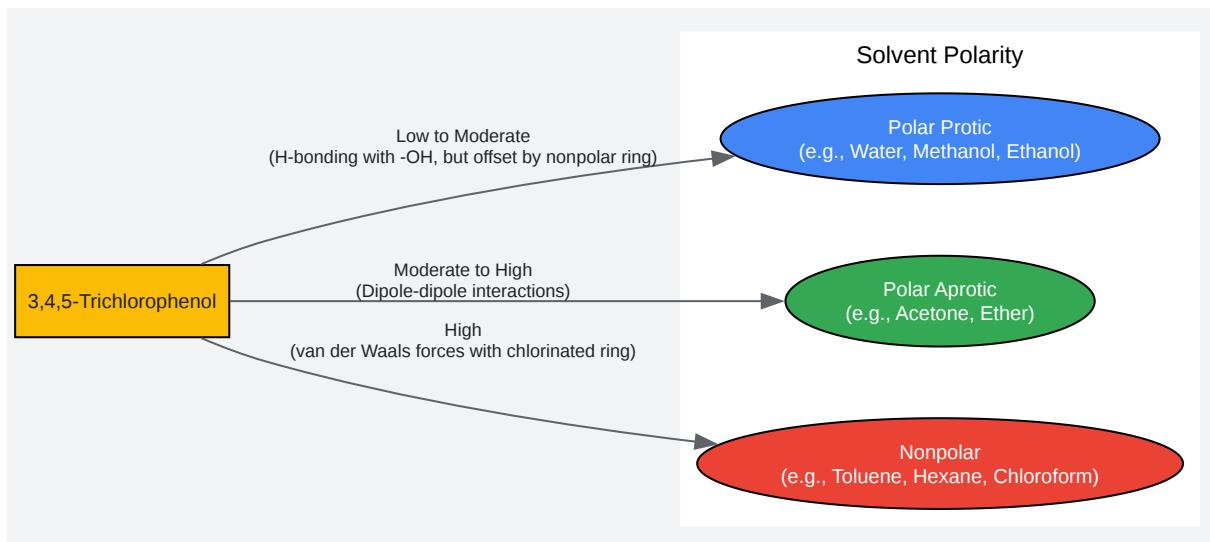
Organic Solvent Solubility Determination (General Shake-Flask Protocol)

A similar shake-flask methodology can be employed to determine the solubility of **3,4,5-trichlorophenol** in various organic solvents.

- Solvent Selection: A range of organic solvents with varying polarities should be chosen (e.g., methanol, ethanol, acetone, toluene, hexane).
- Saturated Solution Preparation: An excess amount of **3,4,5-trichlorophenol** is added to a known volume of the selected organic solvent in a sealed vessel.
- Equilibration: The mixture is agitated at a constant temperature until equilibrium is reached. The time to reach equilibrium may vary depending on the solvent and should be determined experimentally.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Quantitative Analysis: The concentration of the dissolved **3,4,5-trichlorophenol** in the solvent is quantified using an appropriate and validated analytical method (e.g., HPLC, GC, or UV-Vis spectroscopy after constructing a standard calibration curve).

Logical Relationships in Solubility

The solubility of **3,4,5-trichlorophenol** in different solvents can be predicted based on the principle of "like dissolves like." The following diagram illustrates the expected solubility trends based on the polarity of the solvent.



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Caption: Expected solubility of **3,4,5-trichlorophenol** based on solvent polarity.

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